

Technical Guide: Commercial Availability & Application of Isoproturon-13C6 Standard[1]

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Compound of Interest

Compound Name: *Isoproturon-13C6*

Cat. No.: *B1157810*

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Executive Summary

Isoproturon-13C6 represents the gold standard for internal calibration in the quantitative analysis of Isoproturon residues.[1] As a stable isotope-labeled analogue (SIL) with six

C atoms incorporated into the phenyl ring, it offers superior physicochemical tracking compared to deuterated alternatives.[1] This guide provides a comprehensive technical analysis of its commercial landscape, mechanistic advantages in Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), and validated protocols for its application in regulated drug and environmental residue monitoring.[1]

Technical Specifications & Chemical Identity

The selection of an internal standard (IS) requires precise knowledge of its isotopic distribution and stability.[2] **Isoproturon-13C6** is preferred over deuterium-labeled analogues (e.g., Isoproturon-d6) due to the stability of the carbon-carbon bonds and the absence of deuterium exchange or "scrambling" which can occur in protic solvents.[1]

Chemical Data Table

Property	Specification
Chemical Name	3-(4-Isopropylphenyl-1,2,3,4,5,6- C)-1,1-dimethylurea
Common Name	Isoproturon-13C6
CAS Number (Unlabeled)	34123-59-6
CAS Number (Labeled)	Not universally assigned (Refer to specific supplier catalog numbers)
Molecular Formula	C C H N O
Molecular Weight	212.24 g/mol (vs. 206.29 g/mol for native)
Isotopic Purity	Typically ≥ 99 atom % C
Chemical Purity	≥ 98% (HPLC)
Solubility	Soluble in Methanol, Acetonitrile, DMSO; Low solubility in water (65 mg/L)
Retention Time	Co-elutes with Isoproturon (No deuterium isotope effect)

Structural Integrity

The

C label is incorporated into the aromatic phenyl ring.^[1] This placement is critical because metabolic or fragmentation pathways often cleave the dimethylurea side chain.^[1] By labeling the ring, the core structure remains detectable in specific metabolic screening assays, unlike side-chain labels which might be lost.^[1]

Commercial Landscape & Availability^[1]^[5]

The commercial availability of **Isoproturon-13C6** is robust, driven by strict EU and EPA regulations on phenylurea herbicide residues.^[1] It is primarily available as a research-grade analytical standard, though Certified Reference Materials (CRMs) are available from select accredited providers.^[1]

Primary Suppliers & Formats

Supplier	Typical Pack Size	Format	Storage Requirement
Toronto Research Chemicals (TRC)	1 mg, 10 mg	Solid / Neat	-20°C (Hygroscopic)
LGC Standards (Dr. Ehrenstorfer)	1.0 mL (100 µg/mL)	Solution in Acetonitrile	2°C to 8°C (Dark)
Santa Cruz Biotechnology	1 mg, 5 mg	Solid	-20°C
Sigma-Aldrich (Merck)	10 mg	Solid (PESTANAL® grade)	2°C to 8°C
Alsachim	1 mg	Solid	-20°C

Procurement Note: For GLP/GMP studies, prioritize suppliers offering a Certificate of Analysis (CoA) that explicitly states the Isotopic Enrichment (e.g., "99.2%

C"). Inadequate enrichment leads to "cross-talk" where the unlabelled impurity in the standard contributes to the analyte signal, biasing quantification high.^[1]

Mechanistic Advantage: Why C6?

In LC-MS/MS analysis, Matrix Effects (Ion Suppression/Enhancement) are the primary source of error.^[1]

The Deuterium Problem

Deuterated standards (e.g., Isoproturon-d6) often exhibit a slightly shorter retention time than the native analyte due to the kinetic isotope effect on lipophilicity.

- Result: The IS elutes in a slightly different matrix window than the analyte.
- Consequence: The IS does not experience the exact same ion suppression as the analyte, leading to inaccurate correction.[1]

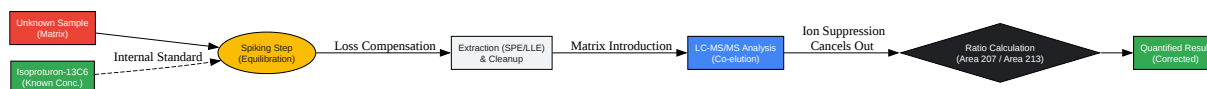
The C Solution

Isoproturon-13C6 is chemically identical in lipophilicity to the native target.[1]

- Result: Perfect co-elution.
- Consequence: The IS and Analyte experience identical ionization competition at the electrospray source, ensuring mathematically perfect correction.

Visualizing the IDMS Workflow

The following diagram illustrates the Isotope Dilution Mass Spectrometry (IDMS) workflow, highlighting the self-correcting nature of the protocol.



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Figure 1: Isotope Dilution Mass Spectrometry (IDMS) workflow. The internal standard compensates for extraction losses and ionization suppression by co-eluting with the analyte.

Experimental Protocol: Validated LC-MS/MS Method

Objective: Quantification of Isoproturon in complex aqueous/organic matrices using **Isoproturon-13C6**.

Mass Spectrometry Parameters (MRM Optimization)

The phenyl-ring labeling shifts the precursor mass by +6 Da.^[1] The fragmentation pattern dictates the product ion masses.^[1]

- Precursor Ion (Native):m/z 207.1 [M+H]

^[1]

- Precursor Ion (13C6-IS):m/z 213.1 [M+H]

^[1]

Transition Logic:

- Primary Transition (Quantifier): Loss of the dimethylamine moiety.^[1] The charge remains on the phenyl-urea structure.^[1]
 - Native: 207
72 (Dimethylamine fragment, unlabeled)
 - Correction: The 72 fragment is the dimethylamine side chain (^[1] Since the label is on the ring, the 72 fragment is unlabeled.^[1])
 - Wait: The 72 fragment is typically
.^[1] This does not contain the ring. Therefore, the transition is 213
72.^[1]
- Secondary Transition (Qualifier): Loss of the dimethylurea group to form the cumyl cation.^[1]
 - Native: 207
165 (Cumyl cation, contains the ring).^[1]

- Labeled: 213

171 (Cumyl cation + 6 Da).[1]

Analyte	Precursor (m/z)	Product (m/z)	Collision Energy (eV)	Type
Isoproturon	207.1	72.1	25	Quantifier
207.1	165.1	15	Qualifier	
Isoproturon-13C6	213.1	72.1	25	Quantifier
213.1	171.1	15	Qualifier	

Sample Preparation (Solid Phase Extraction)[1][11]

- Conditioning: Oasis HLB cartridge (200 mg) with 5 mL Methanol then 5 mL Water.
- Loading: Load 100 mL water sample.
- Spiking: Add 50 µL of **Isoproturon-13C6** working solution (1 µg/mL) directly to the cartridge or sample prior to loading.[1] Critical: Spiking before extraction corrects for recovery losses.
- Wash: 5 mL Water/Methanol (95:5).
- Elution: 2 x 3 mL Methanol.
- Reconstitution: Evaporate to dryness under
and reconstitute in 1 mL Mobile Phase A:B (80:20).

LC Conditions

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 2.1 x 50 mm, 1.8 µm.
- Mobile Phase A: Water + 0.1% Formic Acid.[1]
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.[1]

- Gradient: 10% B (0-1 min)

90% B (8 min).

- Flow Rate: 0.3 mL/min.[1]

Quality Assurance & Troubleshooting

Isotopic Contribution Correction

High concentrations of native Isoproturon can produce an

isotope peak (due to natural

C abundance), which interferes with the IS channel. Conversely, impure IS can interfere with the native channel.[1]

- Check: Inject a high-concentration native standard (without IS). Monitor the 213

72 transition.

- Limit: Signal in the IS channel should be < 0.5% of the IS response in a typical sample.

Storage Stability

Isoproturon-¹³C₆ is stable for >2 years if stored at -20°C. However, acetonitrile solutions can concentrate due to evaporation if caps are not tight.[1]

- Protocol: Weigh the stock solution bottle before storage and before use. If mass decreases, the concentration has increased; discard or re-standardize.[1]

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